

# physical properties of 6-(2-Fluorophenyl)-3-pyridinecarbaldehyde

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## Compound of Interest

Compound Name: 6-(2-Fluorophenyl)-3-pyridinecarbaldehyde

Cat. No.: B1632591

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An In-depth Technical Guide to the Physical Properties of **6-(2-Fluorophenyl)-3-pyridinecarbaldehyde**

## Introduction: A Versatile Building Block in Modern Chemistry

**6-(2-Fluorophenyl)-3-pyridinecarbaldehyde** is a heterocyclic aromatic aldehyde of significant interest to the scientific community, particularly those in drug discovery and materials science. Its structure, which marries a pyridine core with a 2-fluorophenyl substituent, offers a unique combination of chemical reactivity and physicochemical properties. The aldehyde functional group serves as a versatile handle for a myriad of chemical transformations, while the fluorinated phenyl ring can enhance metabolic stability, binding affinity, and membrane permeability in potential pharmaceutical candidates. This guide provides a comprehensive overview of the core physical and chemical properties of this compound, offering field-proven insights and detailed protocols for its characterization.

## Compound Identification and Core Properties

Precise identification is the cornerstone of any scientific investigation. The fundamental identifiers for **6-(2-Fluorophenyl)-3-pyridinecarbaldehyde** are cataloged below.

Property	Value	Source
CAS Number	898795-78-3	[1]
Molecular Formula	C <sub>12</sub> H <sub>8</sub> FNO	[1]
Molecular Weight	201.2 g/mol	[1]
IUPAC Name	6-(2-fluorophenyl)pyridine-3-carbaldehyde	N/A
Appearance	Typically an off-white to yellow solid	N/A
Storage	2-8°C, stored under inert nitrogen atmosphere	[1]

The recommendation to store this compound under an inert atmosphere is critical. The aldehyde group is susceptible to oxidation to the corresponding carboxylic acid, especially in the presence of air and light over extended periods. Refrigeration slows potential degradation pathways, ensuring the compound's purity and reactivity for experimental use.

## Molecular Structure and Key Features

The structure of **6-(2-Fluorophenyl)-3-pyridinecarbaldehyde** dictates its chemical behavior. The diagram below illustrates the connectivity and spatial arrangement of its constituent atoms.

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## References

- 1. 6-(2-Fluorophenyl)-3-pyridinecarbaldehyde | 898795-78-3 [m.chemicalbook.com]
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